

Personal protective equipment for handling Tiron

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tiron

Cat. No.: B1586280

[Get Quote](#)

Essential Safety and Handling Guide for Tiron

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Tiron** (also known as Pyrocatechol-3,5-disulfonic acid disodium salt). The following procedural steps are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Hazard Identification

Tiron presents the following primary hazards:

- Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Skin and Respiratory Irritation: May cause skin and respiratory tract irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)

The substance is an off-white crystalline powder.[\[5\]](#) Under GHS classification, it is labeled with the signal word "Warning" and pictograms for "irritant" and "environmental hazard".[\[2\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specific Equipment	Rationale
Eye/Face Protection	Chemical safety goggles with side protection or a face shield.[1][5][6]	To prevent contact with eyes, as Tiron causes serious eye irritation.[1][2][3]
Hand Protection	Chemical-resistant protective gloves (tested according to EN 374).[1][3][6]	To prevent skin contact and potential irritation.[3][5]
Body Protection	Wear suitable protective clothing, such as a lab coat.[3][5][6]	To prevent skin exposure during handling and in case of spills.
Respiratory Protection	An approved mask or respirator should be worn in case of insufficient ventilation or when dust is generated.[3][6]	To prevent inhalation of dust particles, which may cause respiratory irritation.[3][5]

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area. Use local exhaust ventilation to control dust.[1][2][5]
- Facilities must be equipped with an eyewash station and a safety shower.[5]

Handling Procedures:

- Read the Safety Data Sheet (SDS) thoroughly before use.
- Wear all required PPE as specified in the table above.
- Avoid dust formation and accumulation.[1][5]
- Avoid contact with skin, eyes, and clothing.[1][5]
- Wash hands and exposed skin thoroughly after handling.[1][5][6]

- Do not eat, drink, or smoke in the handling area.[\[6\]](#)

Storage Plan:

- Store in a cool, dry, well-ventilated place.[\[2\]](#)[\[5\]](#)[\[6\]](#) Recommended storage temperature is between 15–25 °C.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[5\]](#)[\[6\]](#)
- Store away from incompatible materials, which include strong oxidizers, strong acids, and strong bases.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Keep away from heat, sources of ignition, and direct sunlight.[\[2\]](#)[\[3\]](#)

Emergency and First Aid Procedures

Immediate action is crucial in case of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of clean, fresh water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention from an ophthalmologist if irritation persists. [1] [2] [5]
Skin Contact	Remove contaminated clothing immediately. Rinse skin with plenty of water or shower. If symptoms persist, seek medical advice. [1] [5] [6]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If symptoms persist, seek medical advice. [5] [6]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell. [1] [5] [6]

Spill and Disposal Plan

Spill Containment and Cleanup:

- Evacuate unnecessary personnel from the spillage area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection, gloves, eye protection, and protective clothing.^[6]
- Avoid generating dust.^[5]
- Contain the spill by covering drains.^{[1][2]}
- Mechanically take up the spilled material (e.g., with a clean shovel) and place it into a suitable, labeled container for disposal.^{[1][6]}
- Prevent the substance from entering drains, surface water, or ground water.^{[1][2]}

Disposal Plan:

- **Tiron** and its container must be disposed of as hazardous waste.^{[1][2]}
- Disposal must be conducted in accordance with all local, regional, national, and international regulations.^{[1][2][6]}
- Do not empty into drains or release into the environment.^{[1][2][6]}

Quantitative Data

The following tables summarize key quantitative data for **Tiron**.

Table 1: Physical and Chemical Properties of **Tiron**

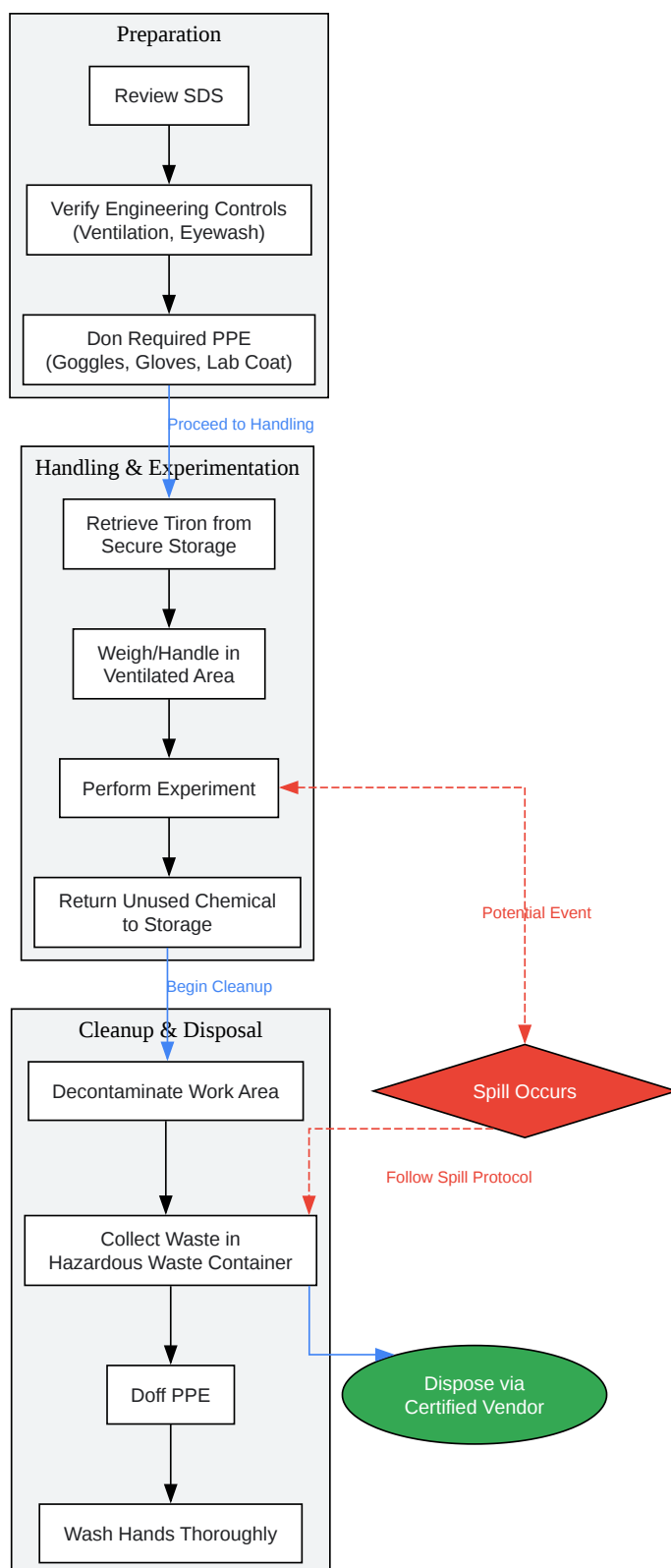
Property	Value	Source
Molecular Formula	C ₆ H ₄ Na ₂ O ₈ S ₂	[1][3]
Molar Mass	314.2 g/mol	[1]
Appearance	Off-white crystalline powder	[5]
Water Solubility	>330 g/L at 20°C	[2]
Decomposition Temp.	>380°C	[1][2]
Log K _{ow} (n-octanol/water)	< 0.3 (pH 6.5, 25°C)	[1][2]

Table 2: Toxicological and Ecotoxicological Data for **Tiron**

Endpoint	Value	Species	Exposure Time	Source
EC ₅₀	>100 mg/L	Aquatic Invertebrates	48 hours	[1][2]
ErC ₅₀	0.49 mg/L	Algae	72 hours	[1][2]

Procedural Workflow Visualization

The following diagram illustrates the standard operational workflow for handling **Tiron** safely within a laboratory environment.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **Tiron** from preparation to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. carlroth.com:443 [carlroth.com:443]
- 2. carlroth.com [carlroth.com]
- 3. oxfordlabchem.com [oxfordlabchem.com]
- 4. Tiron 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. dojindo.com [dojindo.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Tiron]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586280#personal-protective-equipment-for-handling-tiron]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com